

Protocols for dissolving and storing BIM-23027 for research

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Compound of Interest

Compound Name: BIM-23027

Cat. No.: B15139324

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Application Notes and Protocols for BIM-23027

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **BIM-23027**, a selective somatostatin receptor 2 (sst2) agonist, intended for research use. Adherence to these guidelines will help ensure the integrity and biological activity of the compound for experimental applications.

Compound Information

BIM-23027 is a potent and selective agonist for the sst2 receptor, with an EC50 of 0.32 nM. Its activity is similar to that of somatostatin (SRIF). Research has shown that **BIM-23027** stimulates the release of dopamine through a glutamate-dependent mechanism.

Property	Value
CAS Number	78981-49-4
Molecular Formula	C53H68N10O10S2
Molecular Weight	1097.3 g/mol
Target Receptor	Somatostatin Receptor 2 (sst2)
Reported EC50	0.32 nM

Dissolution Protocol

Proper reconstitution of lyophilized **BIM-23027** is critical for its biological activity. It is recommended to prepare a concentrated stock solution first, which can then be diluted to the desired experimental concentrations.

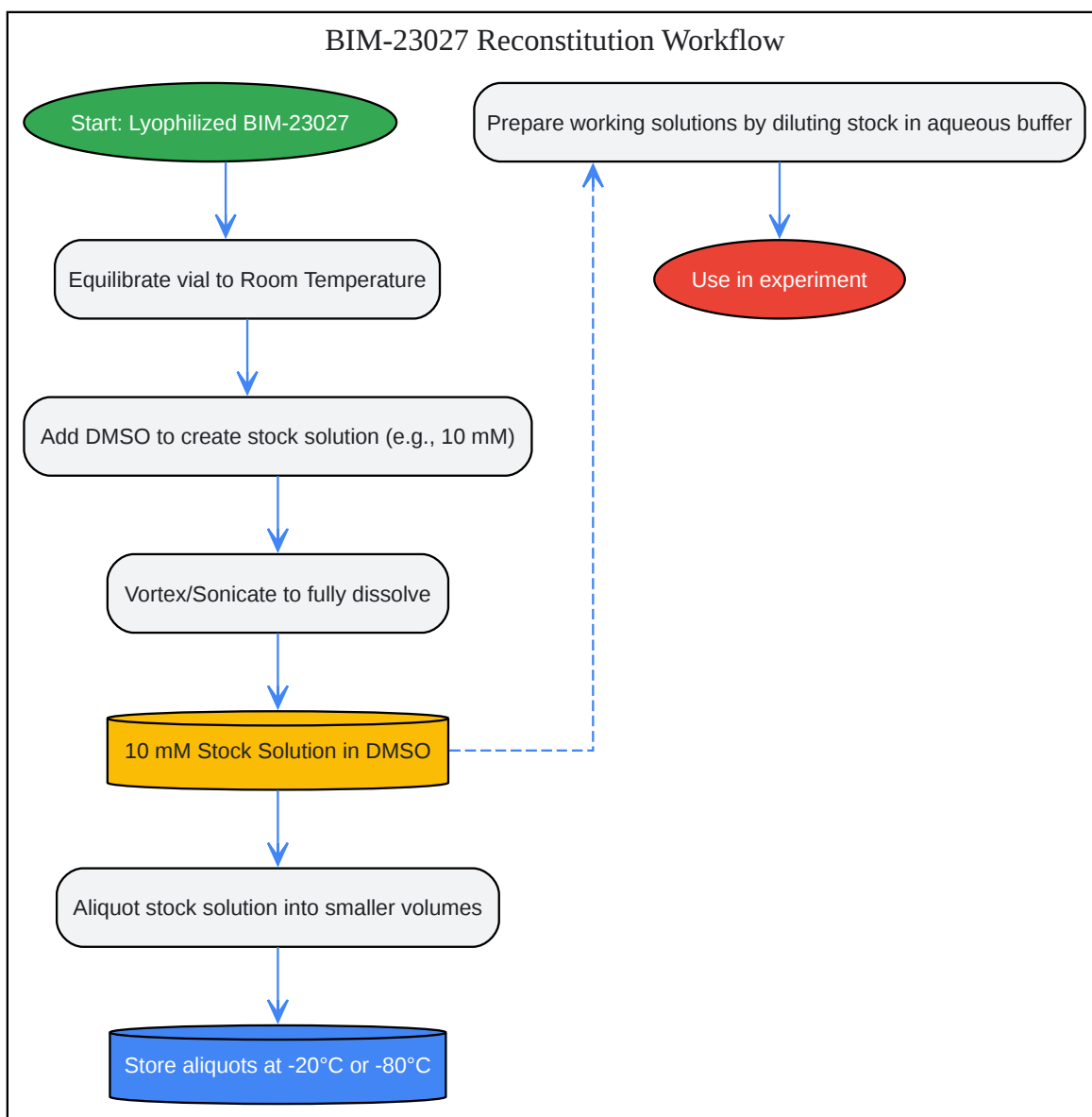
Materials:

- Lyophilized **BIM-23027**
- Sterile, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water or aqueous buffer (e.g., Phosphate Buffered Saline, PBS)
- Sterile, polypropylene microcentrifuge tubes

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **BIM-23027** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the compound.
- **Solvent Selection:** For the primary stock solution, DMSO is a common solvent for peptide-based compounds. For a related compound, BIM-23127, solubility has been noted at 2 mg/mL in 20% acetonitrile. While specific data for **BIM-23027** is not readily available, starting with a non-aqueous solvent like DMSO is recommended.
- **Reconstitution:**
 - Carefully open the vial.
 - Add the appropriate volume of DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
 - Gently vortex or sonicate the vial to ensure the peptide is completely dissolved. Visually inspect the solution to confirm there are no particulates.

- Aqueous Dilutions: For most cell-based assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.
 - Prepare intermediate dilutions of the DMSO stock solution in your cell culture medium or desired aqueous buffer (e.g., PBS) immediately before use.
 - It is crucial to add the DMSO stock solution to the aqueous buffer and mix immediately to prevent precipitation.



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Figure 1: Workflow for the reconstitution of **BIM-23027**.

Storage Protocol

Proper storage of both the lyophilized powder and reconstituted stock solutions is essential to maintain the stability and activity of **BIM-23027**.

Lyophilized Powder:

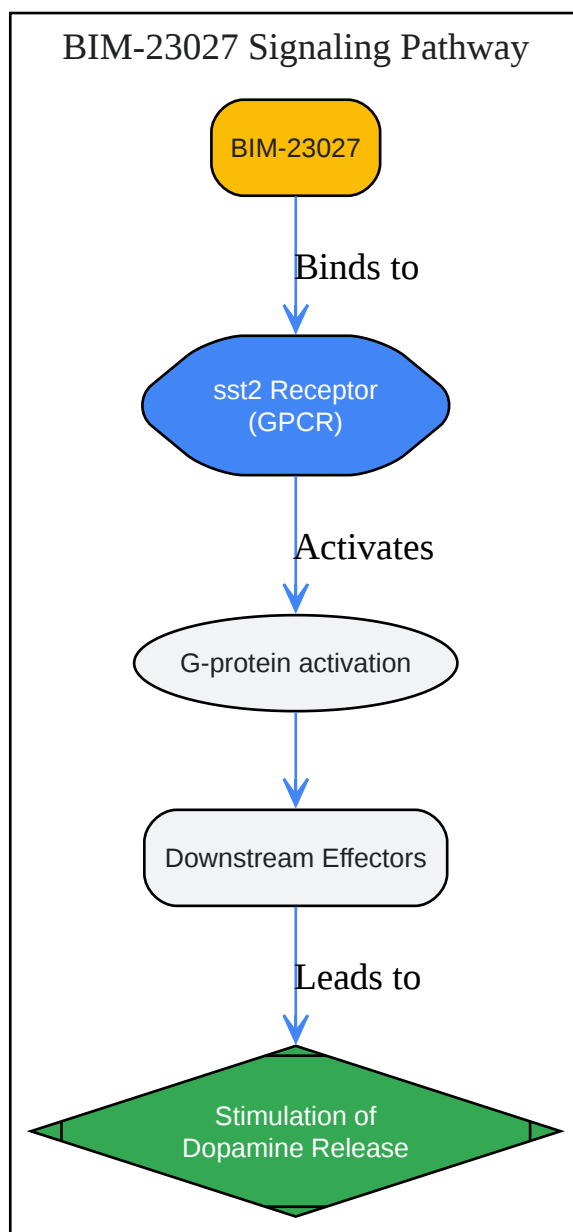
- Store the lyophilized powder at -20°C, desiccated.
- Protect from light.
- Under these conditions, the powder should be stable for an extended period.

Stock Solutions:

- Short-term storage (1-2 weeks): Store at 4°C.
- Long-term storage (up to 6 months): Aliquot the stock solution into single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. For a similar compound, BIM 23127, stock solutions are reported to be stable for up to one month at -20°C and up to six months at -80°C.
- When ready to use, thaw an aliquot at room temperature and dilute to the final experimental concentration. Discard any unused portion of the thawed aliquot.

Signaling Pathway

BIM-23027 acts as a selective agonist at the sst2 receptor, which is a G-protein coupled receptor (GPCR). Activation of the sst2 receptor by **BIM-23027** initiates a signaling cascade that has been shown to result in the stimulation of dopamine release.



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Figure 2: Simplified signaling pathway of **BIM-23027**.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the dissolution and storage conditions based on their specific experimental requirements and in-house validation.

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